

Essential Safety and Operational Guidance for Handling 1,3-Benzoxazol-6-ol

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Compound of Interest

Compound Name: 1,3-Benzoxazol-6-ol

Cat. No.: B1279610

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Disclaimer: No specific Safety Data Sheet (SDS) for **1,3-Benzoxazol-6-ol** was located. The following guidance is based on the safety profiles of structurally similar benzoxazole derivatives. Researchers should treat this substance with caution and handle it as a potentially hazardous material. A thorough risk assessment should be conducted by qualified personnel before commencing any work.

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational procedures for the handling and disposal of **1,3-Benzoxazol-6-ol**, tailored for researchers, scientists, and professionals in drug development.

Hazard Summary and Precautionary Measures

Based on data from related benzoxazole compounds, **1,3-Benzoxazol-6-ol** is anticipated to present the following hazards.[1][2]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:[1][2][3][4][5][6][7]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P330: Rinse mouth.
- P362: Take off contaminated clothing and wash before reuse.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is critical. The following table summarizes the required PPE for handling **1,3-Benzoxazol-6-ol**.

Protection Type	Specific Equipment	Standard	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield. [3] [5]	EN 166 (EU) or NIOSH (US) approved. [6]	Protects against splashes, dust, and vapors that can cause serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Lab coat or chemical-resistant apron. [3] [5]	Follow manufacturer's specifications for breakthrough time and permeation.	Prevents skin irritation and potential absorption. Contaminated clothing should be laundered separately before reuse. [3]
Respiratory Protection	Handle in a well-ventilated area, preferably a chemical fume hood. [3] [4]	NIOSH/MSHA approved respirator if dust or aerosols are generated.	Minimizes the risk of respiratory tract irritation from inhaling dust or vapors. [2]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential to ensure safety and regulatory compliance.

Step-by-Step Handling Protocol

- Preparation and Pre-Handling Checks:
 - Ensure a chemical fume hood is operational and the work area is clear of clutter.
 - Verify that an eyewash station and safety shower are readily accessible.
 - Assemble all necessary PPE and ensure it is in good condition.
 - Prepare and label all necessary equipment and containers.
- Handling the Compound:

- Conduct all manipulations of **1,3-Benzoxazol-6-ol** within a certified chemical fume hood to minimize inhalation exposure.[3]
- Use spark-proof tools and ground all equipment when transferring the material.[4]
- Avoid generating dust.[3]
- Keep the container tightly closed when not in use.[4]
- After handling, wash hands and any exposed skin thoroughly with soap and water.[3]
- Storage:
 - Store in a tightly sealed, properly labeled container.[3][4]
 - Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[3][8]
 - The storage area should be secure and accessible only to authorized personnel.[2][3]

Spill Management and Disposal Plan

- In Case of a Spill:
 - Evacuate non-essential personnel from the immediate area.
 - Wear appropriate PPE, including respiratory protection.
 - For dry spills, carefully sweep or vacuum the material, avoiding dust generation, and place it in a sealed container for disposal.[3]
 - For wet spills, absorb with an inert material and place in a sealed container for disposal.
 - Wash the spill area thoroughly with soap and water.[3]
 - Report all spills to the laboratory supervisor and environmental health and safety (EHS) office.
- Waste Disposal:

- Collect all waste containing **1,3-Benzoxazol-6-ol**, including contaminated PPE and cleaning materials, in a dedicated, sealed, and clearly labeled hazardous waste container. [9]
- Do not dispose of this chemical down the drain or in regular trash.[9][10]
- Arrange for disposal through your institution's approved hazardous waste management program, adhering to all local, state, and federal regulations.[3][8]

Quantitative Data Summary

The following table summarizes key physical and chemical properties for benzoxazole, a parent compound, to provide context. Specific data for **1,3-Benzoxazol-6-ol** is not readily available.

Property	Value	Source
Molecular Formula	C ₇ H ₅ NO ₂	ChemScene[1]
Molecular Weight	135.12 g/mol	ChemScene[1]
Appearance	White to light yellow solid (Benzoxazole)	Wikipedia[11]
Melting Point	27-30 °C (Benzoxazole)	Wikipedia[11]
Boiling Point	182 °C (Benzoxazole)	Wikipedia[11]
Flash Point	58 °C (Benzoxazole)	Wikipedia[11]

Experimental Protocols and Visualizations

First Aid Measures

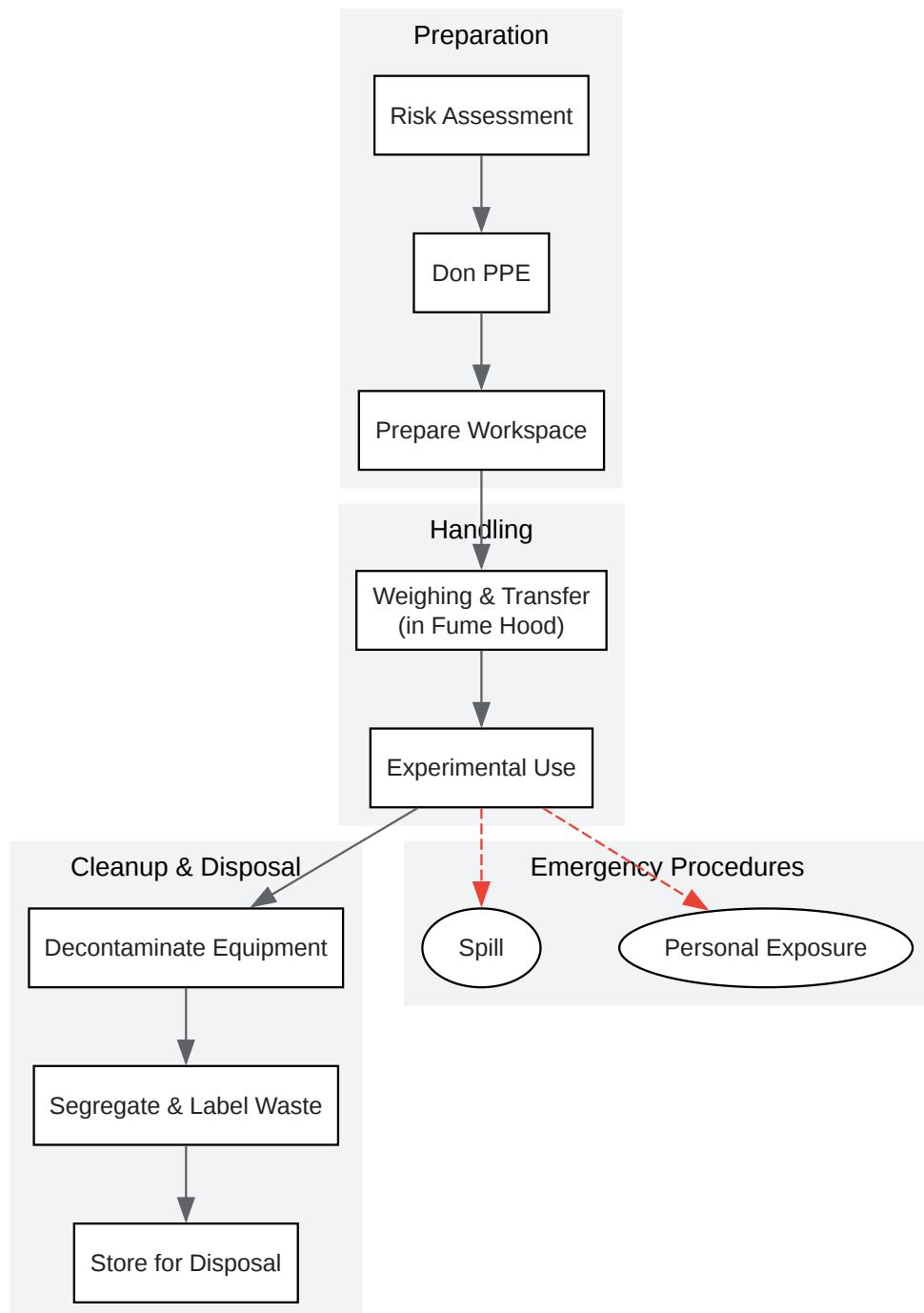
Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[6]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **1,3-Benzoxazol-6-ol**.

Safe Handling Workflow for 1,3-Benzoxazol-6-ol

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Caption: Logical workflow for the safe handling of **1,3-Benzoxazol-6-ol**.

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